

# Application Notes and Protocols for Magnetic Measurements of KNiF<sub>3</sub>

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## Compound of Interest

Compound Name: Nickel potassium fluoride

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These application notes provide a detailed guide to the experimental setup and protocols for conducting magnetic measurements on the perovskite material Potassium Nickel Fluoride (KNiF<sub>3</sub>). This compound is a well-studied example of a simple cubic antiferromagnet and serves as a model system for understanding magnetic exchange interactions.

## Material Synthesis and Structural Characterization

A crucial first step in the magnetic characterization of KNiF<sub>3</sub> is the synthesis of a high-quality sample. Several methods have been reported for the synthesis of KNiF<sub>3</sub>, including solvothermal and mechanochemical routes.

### Protocol 1: Solvothermal Synthesis of KNiF<sub>3</sub>

This method yields crystalline KNiF<sub>3</sub> powder.

#### Materials:

- Potassium fluoride (KF)
- Nickel(II) chloride (NiCl<sub>2</sub>)
- Ethanol

- Deionized water
- Teflon-lined stainless steel autoclave

**Procedure:**

- Prepare a solution of KF in a minimal amount of deionized water.
- Prepare a solution of  $\text{NiCl}_2$  in ethanol.
- Mix the two solutions in a Teflon-lined autoclave.
- Seal the autoclave and heat it to 180°C for 16 hours.
- Allow the autoclave to cool to room temperature naturally.
- Filter the resulting precipitate, wash with deionized water and ethanol, and dry under vacuum.

**Protocol 2: Mechanochemical Synthesis of  $\text{KNiF}_3$** 

This solvent-free method can also produce crystalline  $\text{KNiF}_3$ .

**Materials:**

- Potassium fluoride (KF)
- Nickel(II) fluoride ( $\text{NiF}_2$ )
- Planetary ball mill with hardened steel vials and balls

**Procedure:**

- Mix stoichiometric amounts of KF and  $\text{NiF}_2$  powders.
- Place the mixture in a hardened steel vial with steel balls.
- Mill the mixture in a planetary ball mill at a rotational speed of 350 rpm for a designated period (e.g., 3-12 hours). Note that milling time can influence the formation of secondary

phases like  $K_2NiF_4$ <sup>[1]</sup><sup>[2]</sup>.

- Extract the powdered sample from the vial.

**Structural Verification:** Following synthesis, it is essential to confirm the crystal structure and phase purity of the  $KNiF_3$  sample. X-ray diffraction (XRD) is the primary technique for this purpose.  $KNiF_3$  crystallizes in the cubic perovskite structure with the space group  $Pm-3m$ <sup>[3]</sup><sup>[4]</sup>.

## Magnetic Property Measurements

The magnetic properties of  $KNiF_3$  are typically investigated using Superconducting Quantum Interference Device (SQUID) magnetometry, AC magnetic susceptibility, and neutron diffraction.

### SQUID Magnetometry

SQUID magnetometry is a highly sensitive technique used to measure the magnetic moment of a sample as a function of temperature and applied magnetic field.

Experimental Protocol:

- **Sample Preparation and Mounting:**
  - For powder samples, carefully weigh approximately 5-20 mg of the  $KNiF_3$  powder.
  - To prevent movement during measurement, the powder should be packed into a gelatin capsule or a straw. A common method involves placing the powder in a small plastic bag, which is then rolled and inserted into a straw<sup>[5]</sup>.
  - The sample holder should be made of a material with a low, well-characterized magnetic background signal, such as a clear plastic straw or a quartz tube<sup>[6]</sup>.
  - Mount the sample holder onto the SQUID sample rod, ensuring it is securely fastened<sup>[7]</sup>.
- **Zero-Field-Cooled (ZFC) and Field-Cooled (FC) Measurements:**
  - ZFC: Cool the sample from room temperature to the lowest desired temperature (e.g., 2 K) in the absence of an applied magnetic field.

- Apply a small DC magnetic field (e.g., 100 Oe).
- Measure the magnetic moment as the sample is warmed to a temperature above the Néel temperature (e.g., 300 K).
- FC: Cool the sample from above the Néel temperature to the lowest temperature in the presence of the same DC magnetic field used for the ZFC measurement.
- Measure the magnetic moment as the sample is warmed.

- Magnetization versus Field (M-H) Isotherms:
  - Set the temperature to a desired value (e.g., 2 K, which is well below the Néel temperature).
  - Measure the magnetic moment as the applied magnetic field is swept from zero to a maximum value (e.g., 5 T), then back to the negative maximum, and finally back to zero to trace the full hysteresis loop.

Data Presentation:

Table 1: Key Magnetic Parameters for KNiF<sub>3</sub>

Parameter	Value	Reference
Néel Temperature (T <sub>n</sub> )	244.8 K - 275 K	[4][8]
Magnetic Structure	G-type Antiferromagnetic	[8]
Crystal Structure	Cubic Perovskite (Pm-3m)	[3][4]
Total Magnetization	~2.00 μB/f.u.	[3]

## AC Magnetic Susceptibility

AC susceptibility measurements are particularly useful for precisely determining the magnetic ordering temperature and investigating the dynamic magnetic response of a material.

Experimental Protocol:

- Sample Preparation: The sample preparation is similar to that for SQUID magnetometry.
- Measurement Parameters:
  - Set the AC driving field amplitude to a small value, typically between 1 and 10 Oe, to probe the linear response regime[9].
  - Select a suitable AC frequency, often in the range of 10 Hz to 1 kHz[9]. The choice of frequency can be varied to study the dynamic effects.
  - Measure the in-phase ( $\chi'$ ) and out-of-phase ( $\chi''$ ) components of the AC susceptibility as a function of temperature, sweeping through the Néel temperature.
  - A zero DC offset field is typically used for determining the transition temperature.

## Neutron Diffraction

Neutron diffraction is a powerful technique for determining the magnetic structure of materials. Neutrons have a magnetic moment that interacts with the magnetic moments of atoms in a crystal, providing direct information about the arrangement of magnetic spins.

### Experimental Protocol:

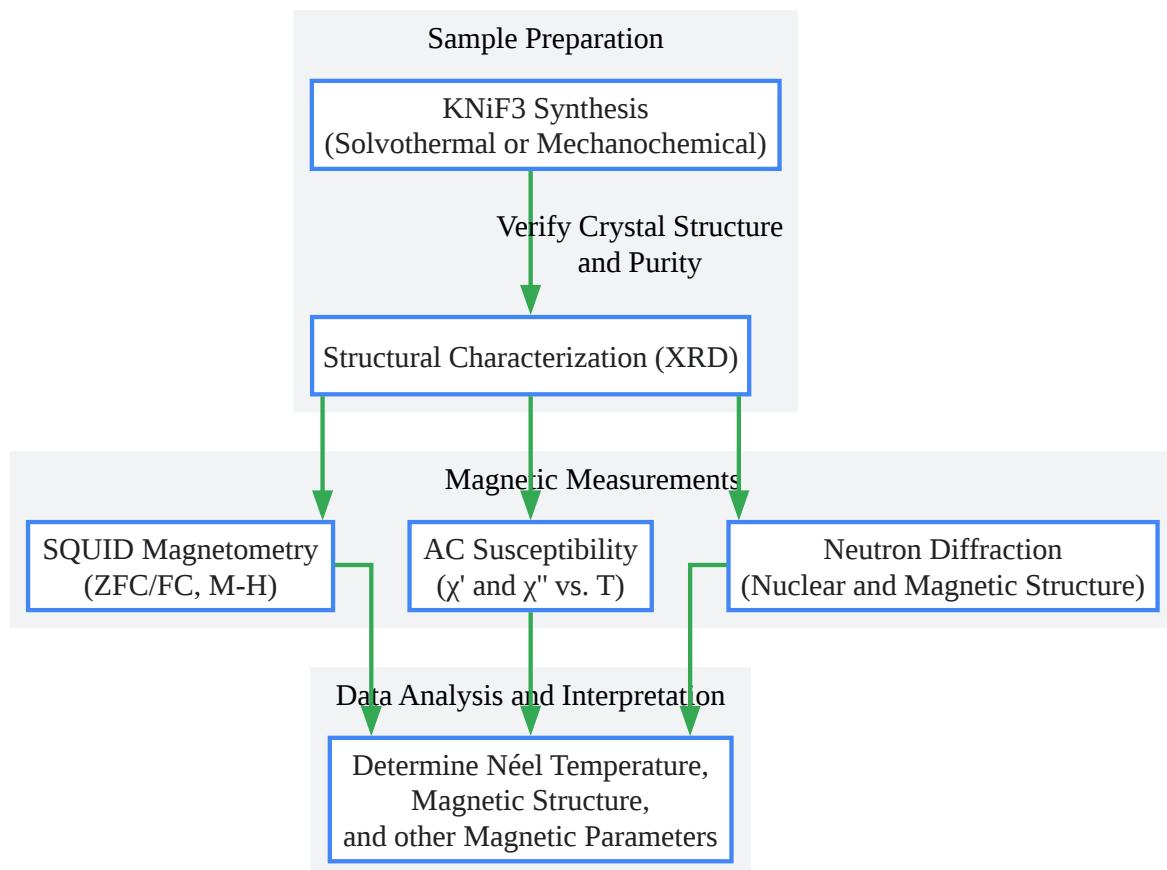
- Sample Preparation:
  - For powder neutron diffraction, a larger sample quantity (typically a few grams) is required compared to magnetometry measurements.
  - The powdered KNiF<sub>3</sub> sample is loaded into a sample holder transparent to neutrons, such as a vanadium can[2].
- Instrument Setup:
  - The experiment is performed at a neutron scattering facility.
  - A diffractometer with a suitable wavelength for resolving magnetic Bragg peaks is chosen.
- Data Collection:

- Collect a diffraction pattern at a temperature well above the Néel temperature (e.g., 300 K) to determine the nuclear structure.
- Cool the sample to a temperature well below the Néel temperature (e.g., 4.2 K) to observe the magnetic Bragg peaks.
- Collect diffraction patterns at various temperatures around the Néel temperature to study the temperature dependence of the magnetic ordering.

- Data Analysis:
  - The nuclear and magnetic structures are refined from the diffraction patterns using software like GSAS with EXPGUI[2]. The appearance of new Bragg peaks below the Néel temperature is indicative of long-range magnetic order.

## Experimental Workflow and Logic

The following diagram illustrates the logical workflow for the comprehensive magnetic characterization of KNiF<sub>3</sub>.



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Fig. 1: Experimental workflow for KNiF<sub>3</sub> magnetic characterization.

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